Application Notes and Protocols for the Immunoprecipitation of the β2i Subunit

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Compound of Interest	
Compound Name:	LU-002i
Cat. No.:	B12383119

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These application notes provide a detailed protocol for the immunoprecipitation of the β2i (also known as MECL-1) subunit of the immunoproteasome. This document is intended for researchers, scientists, and drug development professionals.

Note on **LU-002i**: It is important to clarify that **LU-002i** is a potent and selective small molecule inhibitor of the β2i subunit's trypsin-like activity, with an IC50 value of 220 nM.[1][2][3] It is not an antibody and therefore cannot be used directly for immunoprecipitation. However, **LU-002i** can be a valuable tool in studies involving the β2i subunit, for instance, to investigate how its inhibition affects protein-protein interactions in co-immunoprecipitation experiments. This protocol will describe the use of an anti-β2i antibody for immunoprecipitation.
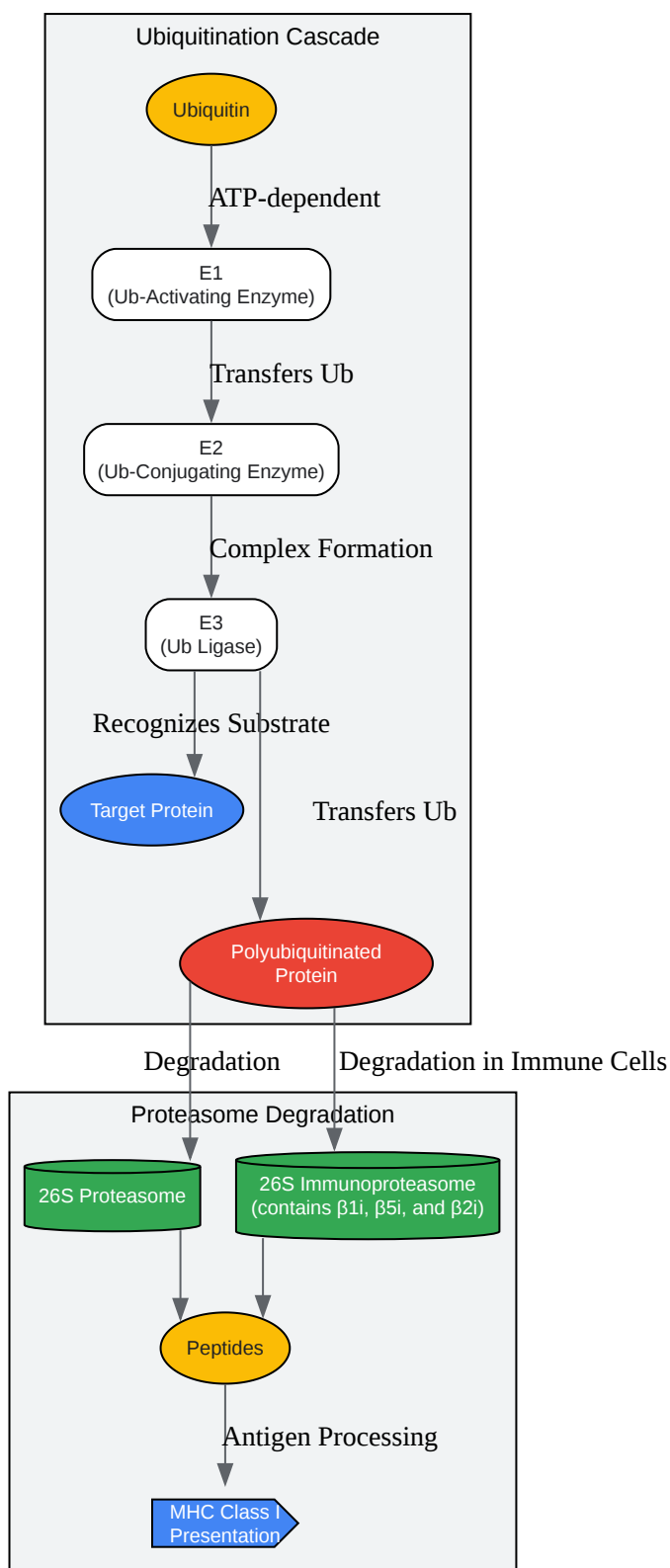
Quantitative Data Summary

The following table presents example data from a quantitative mass spectrometry experiment following immunoprecipitation of the β2i subunit. The data illustrates the enrichment of the bait protein (β2i) and potential interacting partners.

Protein ID	Gene Symbol	Description	Fold Enrichment (IP vs. Control)	p-value
P28065	PSMB10	Proteasome subunit beta type-10 (β2i/MECL-1)	52.3	< 0.0001
P28072	PSMB8	Proteasome subunit beta type-8 (β5i/LMP7)	48.9	< 0.0001
P28074	PSMB9	Proteasome subunit beta type-9 (β1i/LMP2)	47.5	< 0.0001
Q96A08	PSME1	Proteasome activator complex subunit 1 (PA28α)	15.2	< 0.005
Q15008	PSME2	Proteasome activator complex subunit 2 (PA28β)	14.8	< 0.005
P0CG48	UBI	Polyubiquitin-B	8.7	< 0.01
P62937	UBA52	Ubiquitin-60S ribosomal protein L40	8.5	< 0.01

Signaling Pathway

The diagram below illustrates the general ubiquitin-proteasome system, highlighting the role of the immunoproteasome, which contains the β2i subunit. The immunoproteasome is crucial for processing antigens for presentation by MHC class I molecules.

Ubiquitination Cascade

Ubiquitin

ATP-dependent

E1
(Ub-Activating Enzyme)

Transfers Ub

E2
(Ub-Conjugating Enzyme)

Complex Formation

E3
(Ub Ligase)

Recognizes Substrate

Target Protein

Transfers Ub

Polyubiquitinated Protein

Degradation — Degradation in Immune Cells

Proteasome Degradation

26S Proteasome

26S Immunoproteasome
(contains β1i, β5i, and β2i)

Peptides

Antigen Processing
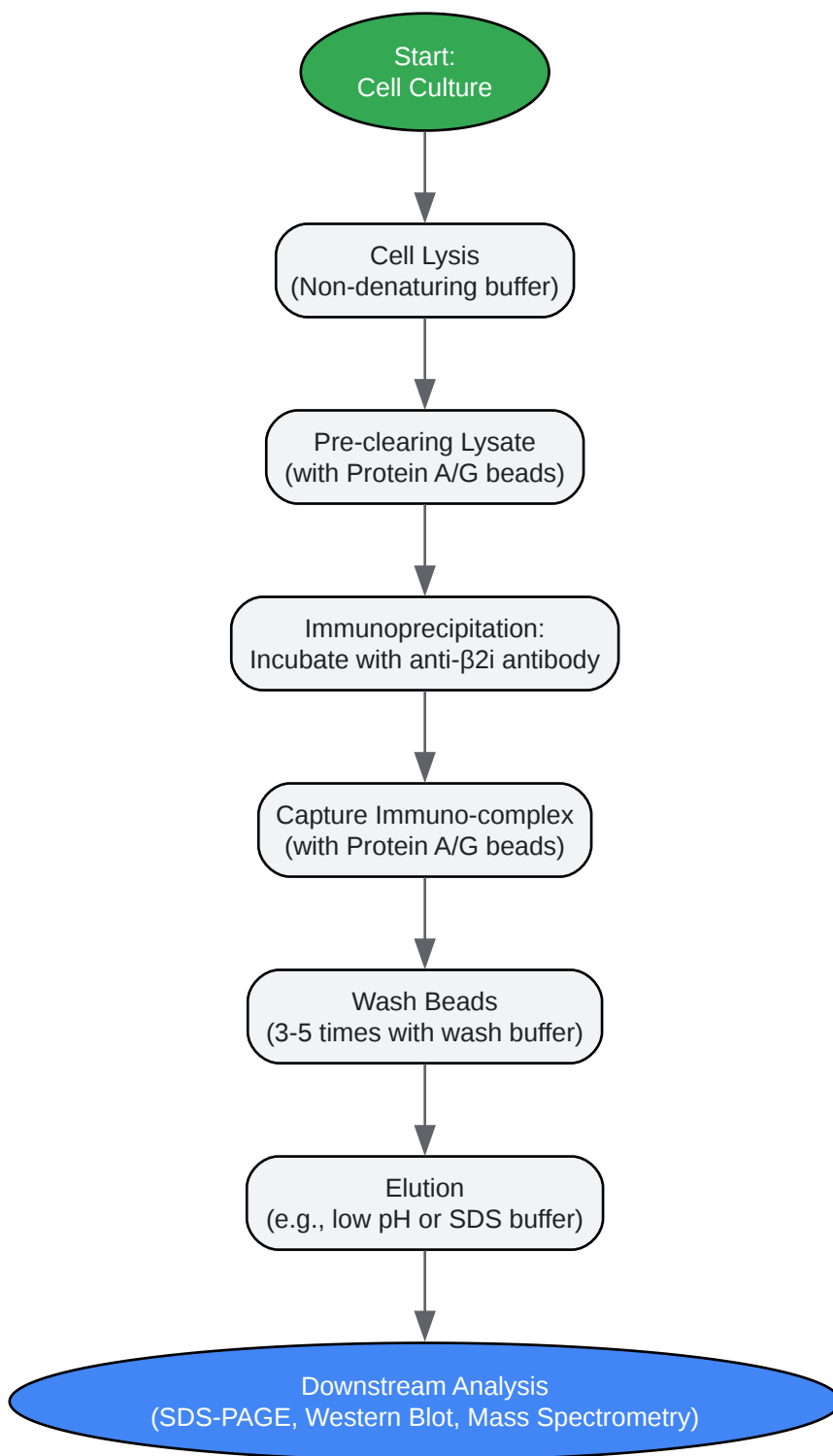
MHC Class I Presentation

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Caption: The Ubiquitin-Proteasome and Immunoproteasome Pathway.

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Experimental Workflow

The following diagram outlines the key steps of the immunoprecipitation protocol for the β2i subunit.

```
                    Start:
                  Cell Culture
                       │
                       ▼
                   Cell Lysis
            (Non-denaturing buffer)
                       │
                       ▼
               Pre-clearing Lysate
            (with Protein A/G beads)
                       │
                       ▼
              Immunoprecipitation:
          Incubate with anti-β2i antibody
                       │
                       ▼
            Capture Immuno-complex
            (with Protein A/G beads)
                       │
                       ▼
                  Wash Beads
            (3-5 times with wash buffer)
                       │
                       ▼
                   Elution
           (e.g., low pH or SDS buffer)
                       │
                       ▼
               Downstream Analysis
      (SDS-PAGE, Western Blot, Mass Spectrometry)
```

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References

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- 3. Structure-Based Design of Inhibitors Selective for Human Proteasome β2c or β2i Subunits - PMC [pmc.ncbi.nlm.nih.gov]

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